

Application Notes and Protocols for (Z)-Aconitic Acid in Metabolomics Research

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Compound of Interest

Compound Name: (Z)-Aconitic acid

Cat. No.: B14757063

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(Z)-Aconitic acid, also known as cis-aconitate, is a key intermediate in the tricarboxylic acid (TCA) cycle, a fundamental metabolic pathway for cellular energy production. Its position in the TCA cycle and its role as a precursor to the immunomodulatory metabolite itaconate make it a significant analyte in metabolomics research, offering insights into cellular metabolism, mitochondrial function, and inflammatory processes.

Introduction

(Z)-Aconitic acid is formed by the dehydration of citric acid, a reaction catalyzed by the enzyme aconitase. It is subsequently converted by the same enzyme to isocitrate, continuing the flow of metabolites through the TCA cycle. In recent years, a crucial branch point from **(Z)-aconitic acid** has gained significant attention in the field of immunometabolism. In activated immune cells, particularly macrophages, **(Z)-aconitic acid** can be decarboxylated by the enzyme cis-aconitate decarboxylase (ACOD1), also known as immune-responsive gene 1 (IRG1), to produce itaconic acid. Itaconic acid has emerged as a key regulator of inflammation and oxidative stress.

Therefore, the quantification of **(Z)-aconitic acid** in metabolomics studies provides a window into the flux of the TCA cycle and the metabolic reprogramming that occurs during an immune

response. Aberrant levels of **(Z)-aconitic acid** can be indicative of mitochondrial dysfunction, enzymatic deficiencies, or the activation of inflammatory pathways.

Applications in Metabolomics Research

The measurement of **(Z)-aconitic acid** has several critical applications in metabolomics research, particularly in the context of disease biomarker discovery and understanding pathophysiological mechanisms.

- **Biomarker of Mitochondrial Dysfunction:** As a central component of the TCA cycle, which is housed within the mitochondria, fluctuations in **(Z)-aconitic acid** levels can reflect impaired mitochondrial function. This is relevant in a variety of diseases, including inherited metabolic disorders, neurodegenerative diseases, and some cancers.
- **Indicator of Inflammatory Activation:** The diversion of **(Z)-aconitic acid** to itaconate synthesis is a hallmark of macrophage activation in response to inflammatory stimuli like lipopolysaccharide (LPS). Therefore, a decrease in **(Z)-aconitic acid** levels, especially when correlated with an increase in itaconate, can serve as a biomarker for pro-inflammatory conditions.
- **Cancer Metabolism:** Cancer cells often exhibit altered metabolism, including disruptions in the TCA cycle. Studying the levels of TCA cycle intermediates, including **(Z)-aconitic acid**, can provide insights into the metabolic phenotype of tumors and may help in identifying therapeutic targets. For instance, in pheochromocytomas and paragangliomas with mutations in succinate dehydrogenase (SDH) genes, tissue levels of cis-aconitate are significantly lower than in tumors without these mutations[1].
- **Cardiovascular Disease Research:** A study on arterial stiffness, a risk factor for cardiovascular disease, found a positive correlation between urinary cis-aconitate levels and brachial-ankle pulse wave velocity in women[2]. This suggests a potential role for **(Z)-aconitic acid** as a biomarker in cardiovascular health.
- **Neurological Disorders:** Alterations in the TCA cycle have been implicated in neurological disorders. For example, a study on bipolar disorder found elevated levels of citrate, the precursor to cis-aconitate, in the cerebrospinal fluid of patients, suggesting a potential dysregulation of this metabolic pathway[3].

Quantitative Data Summary

The following tables summarize the quantitative data found for **(Z)-Aconitic acid** in different biological contexts.

Table 1: **(Z)-Aconitic Acid** Levels in Human Tissue

Disease State	Tissue	Analyte	Concentration/Ratio	Fold Change/Significance	Reference
SDHx-mutated Pheochromocytomas/Paragangliomas	Tumor	cis-Aconitate	80% lower than non-mutated tumors	p < 0.05	[1]
SDHx-mutated Pheochromocytomas/Paragangliomas	Tumor	Succinate:cis-Aconitate Ratio	Significantly higher	Area under the curve of 0.96 for identifying SDHx mutations	[1]

Table 2: **(Z)-Aconitic Acid** in Human Biofluids

Condition	Biofluid	Analyte	Observation	Significance	Reference
Arterial Stiffness (in women)	Urine	cis-Aconitate	Positively correlated with brachial-ankle pulse wave velocity	-	
Bipolar Disorder	Cerebrospinal Fluid	Citrate (precursor)	13% higher in cases vs. controls	p = 0.0028	

Experimental Protocols

Protocol 1: Quantification of (Z)-Aconitic Acid in Biological Samples using LC-MS/MS

This protocol provides a general framework for the sensitive and specific quantification of **(Z)-aconitic acid** in various biological matrices such as plasma, urine, and tissue homogenates using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

1. Sample Preparation and Extraction

- Objective: To extract **(Z)-aconitic acid** from the biological matrix while removing interfering substances like proteins.
- Materials:
 - Biological sample (e.g., 50 µL plasma, 100 mg tissue)
 - Ice-cold 80% methanol/water solution
 - Internal standard (e.g., ¹³C-labeled cis-aconitate)
 - Centrifuge capable of reaching >10,000 x g at 4°C
 - Microcentrifuge tubes
- Procedure:
 - Place the sample in a pre-chilled microcentrifuge tube on ice.
 - Add the internal standard to the sample.
 - Add 4 volumes of ice-cold 80% methanol/water solution (e.g., 200 µL for a 50 µL plasma sample).
 - Vortex the mixture vigorously for 1 minute to ensure thorough mixing and protein precipitation.

- Incubate the samples at -20°C for 30 minutes to enhance protein precipitation.
- Centrifuge the samples at >10,000 x g for 15 minutes at 4°C.
- Carefully collect the supernatant, which contains the extracted metabolites, and transfer it to a new microcentrifuge tube or a 96-well plate for LC-MS/MS analysis.
- Dry the supernatant under a stream of nitrogen or using a vacuum concentrator.
- Reconstitute the dried extract in a suitable solvent for LC-MS/MS analysis, such as 50-100 µL of the initial mobile phase.

2. LC-MS/MS Analysis

- Objective: To separate **(Z)-aconitic acid** from other metabolites and quantify it using mass spectrometry.
- Instrumentation:
 - A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - A triple quadrupole mass spectrometer capable of multiple reaction monitoring (MRM).
- Chromatographic Conditions (Example):
 - Column: A reversed-phase C18 column or a column suitable for polar analytes (e.g., HILIC). An ion-pairing reagent may be used to improve retention and peak shape.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A suitable gradient from low to high organic phase to elute the analyte of interest.
 - Flow Rate: Dependent on the column dimensions (e.g., 0.3-0.5 mL/min for a standard analytical column).

- Column Temperature: 30-40°C.
- Injection Volume: 5-10 µL.
- Mass Spectrometry Conditions (Example):
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - MRM Transition for **(Z)-Aconitic Acid**: m/z 173 → 129.
 - MRM Transition for ¹³C-labeled Internal Standard: Adjust the precursor and product ions based on the number and position of the heavy isotopes.
 - Optimization: The cone voltage and collision energy should be optimized for the specific instrument to achieve maximum sensitivity.

3. Data Analysis and Quantification

- Objective: To determine the concentration of **(Z)-aconitic acid** in the samples.
- Procedure:
 - Integrate the peak areas for **(Z)-aconitic acid** and its internal standard in the chromatograms.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Generate a calibration curve using a series of standards with known concentrations of **(Z)-aconitic acid** and a fixed concentration of the internal standard.
 - Determine the concentration of **(Z)-aconitic acid** in the unknown samples by interpolating their peak area ratios on the calibration curve.

Protocol 2: Sample Stability and Handling Considerations

- Quenching: To accurately reflect the metabolic state at the time of collection, it is crucial to rapidly quench metabolic activity. This can be achieved by immediate freezing of the sample

in liquid nitrogen or by adding a cold solvent like methanol.

- **Storage:** For long-term storage, samples should be kept at -80°C to minimize degradation of metabolites.
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles should be avoided as they can lead to the degradation of certain metabolites. It is advisable to aliquot samples into smaller volumes before freezing if multiple analyses are planned.
- **Stability of (Z)-Aconitic Acid:** While itaconate has been shown to be stable in human plasma for 24 hours and whole blood for 8 hours, the stability of cis-aconitate can be affected by the type of anticoagulant used in blood collection tubes. Therefore, consistency in sample collection procedures is critical for reliable results.

Visualizations

Signaling Pathways and Experimental Workflows

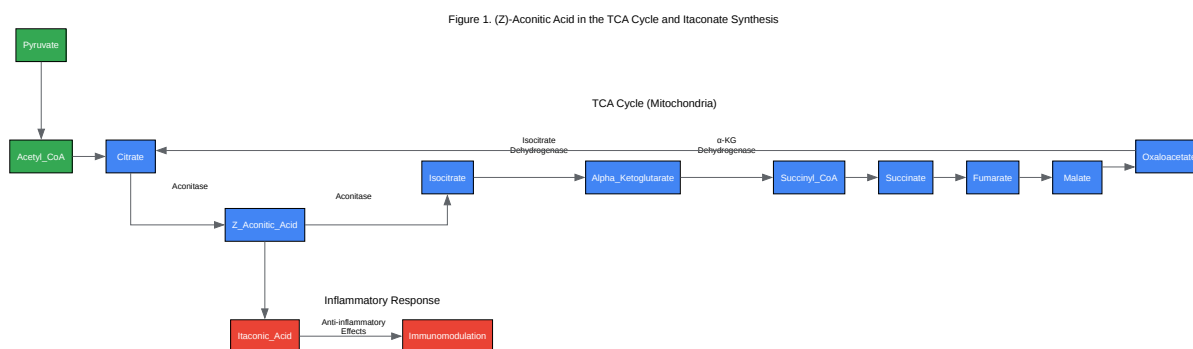
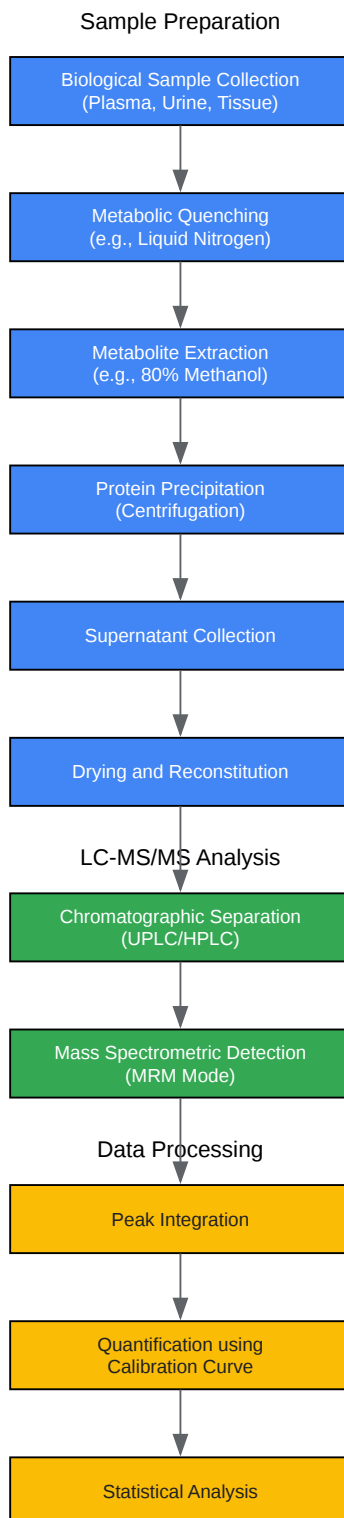


Figure 2. Experimental Workflow for (Z)-Aconitic Acid Analysis

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